

### An In-depth Technical Guide to Boc-eda-ET HCL

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Boc-eda-ET HCL**, a versatile building block in organic and medicinal chemistry. The information is curated for researchers and professionals in drug development and related scientific fields.

### **Chemical Identity and Properties**

**Boc-eda-ET HCL** is the hydrochloride salt of N-Boc-N'-ethyl-ethylenediamine. The tert-butyloxycarbonyl (Boc) group serves as a protecting group for one of the amine functionalities, allowing for selective reactions at the other amine. This differential reactivity is crucial in multi-step syntheses.[1]

Table 1: Chemical Identifiers



Identifier	Value  tert-butyl N-[2- (ethylamino)ethyl]carbamate;hydrochlori de[2]	
IUPAC Name		
Synonyms	Boc-EDA-Et*HCl, N-t-Butyloxycarbonyl-N'-ethyl- 1,2-ethylenediamine hydrochloride, tert-Butyl (2- (ethylamino)ethyl)carbamate hydrochloride[2][3]	
CAS Number	1073659-87-6[2][3]	
Molecular Formula	C <sub>9</sub> H <sub>21</sub> CIN <sub>2</sub> O <sub>2</sub> [2]	

| PubChem CID | 53413815[2] |

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	224.73 g/mol	[2]
Appearance	White crystalline powder (inferred from related compounds)	[4][5]
Melting Point	101-109 °C (for a related compound, CAS 105628-63-5)	[4]

| Storage Temperature | 2-8°C |[3] |

# **Experimental Protocols**

2.1. Synthesis of N-Boc-ethylenediamine (Parent Compound)

A common method for the synthesis of the parent compound, N-Boc-ethylenediamine, involves the selective protection of one amine group of ethylenediamine.[6]

Reactants:



- Ethylenediamine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Solvent (e.g., Dichloromethane DCM)
- Procedure:
  - Ethylenediamine and Boc<sub>2</sub>O are mixed in the solvent. The reaction is often cooled to 0-5°C to manage its exothermic nature.[6]
  - The nucleophilic amino group attacks the carbonyl carbon of the Boc2O.[6]
  - The reaction proceeds for 2-4 hours at room temperature.
  - The product is purified through an aqueous workup, including extraction with DCM and washing with a dilute acid to remove any unreacted ethylenediamine.[6]
  - The organic layer is dried and the solvent is evaporated to yield N-Boc-ethylenediamine.
     [6]

#### 2.2. Synthesis of Boc-eda-ET HCL

The synthesis of the N'-ethyl derivative can be achieved through reductive amination of N-Bocethylenediamine.

- Reactants:
  - N-Boc-ethylenediamine
  - Ethyl glyoxylate hydrate
  - Reducing agent (e.g., Sodium borohydride)
  - Solvent (e.g., Methanol)
  - Hydrochloric acid
- Procedure:



- N-Boc-ethylenediamine is reacted with ethyl glyoxylate hydrate via reductive alkylation to form an intermediate.
- This intermediate is then treated with hydrochloric acid to yield the final hydrochloride salt.
- This method is reported to provide the product in high yield and purity without the need for chromatography.

## **Applications in Research and Development**

Boc-protected diamines like **Boc-eda-ET HCL** are valuable intermediates in several areas:

- Pharmaceutical Development: They serve as key building blocks for complex molecules with specific amine functionalities, particularly in the synthesis of pharmaceuticals.[4]
- Peptide Synthesis: The Boc protecting group is fundamental in peptide chemistry, allowing for the controlled, sequential addition of amino acids or peptide fragments.[1]
- Bioconjugation: This compound can be used as a linker to attach biomolecules to other molecules or surfaces, which is essential for creating advanced drug delivery systems and diagnostic tools.[4]
- Materials Science: It is also used in the preparation of functionalized polymers and other materials.[4]

### **Visualized Workflows and Pathways**

#### 4.1. General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of Boc-protected ethylenediamine derivatives.

Caption: Generalized workflow for the synthesis of N-Boc-ethylenediamine.

#### 4.2. Role in Drug Development Logic

The diagram below outlines the logical role of **Boc-eda-ET HCL** as a building block in a drug development pipeline.



Caption: Logical flow of using **Boc-eda-ET HCL** in multi-step synthesis.

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### References

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